

Section 1: Core Hazard Identification and GHS Classification

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Compound of Interest

Compound Name: *tert-Butyl-d9-amine*

Cat. No.: *B122112*

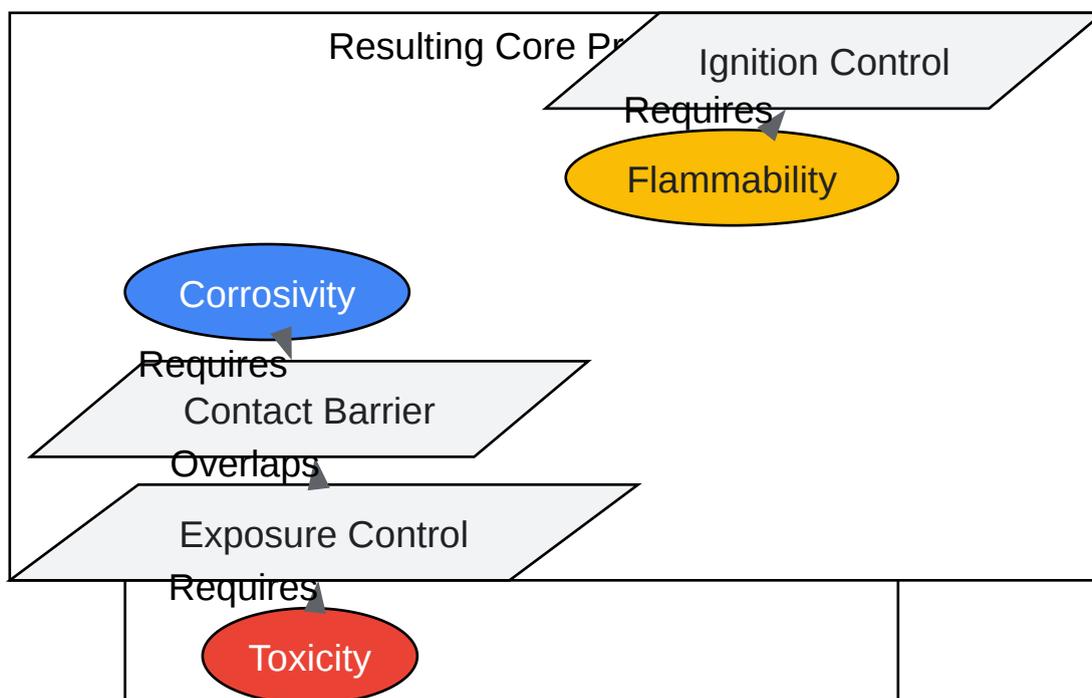
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tert-Butyl-d9-amine is a hazardous chemical presenting a triad of primary risks: high flammability, acute toxicity, and severe corrosivity.[2][3] Its low flash point indicates that it can form an ignitable mixture with air at temperatures well below standard room temperature, demanding stringent control of ignition sources.[4] Concurrently, its classification as acutely toxic if inhaled and harmful if swallowed necessitates robust engineering controls and personal protective equipment to prevent systemic effects.[2][5] The most immediate and severe risk upon direct contact is its corrosivity, capable of causing severe skin burns and permanent eye damage.[3][5] Understanding this multi-faceted hazard profile is the cornerstone of safe handling.

Table 1: GHS Hazard Classification for **tert-Butyl-d9-amine**

Hazard Class	Category	GHS Pictogram	Hazard Statement
Flammable Liquids	Category 2	GHS02 (Flame)	H225: Highly flammable liquid and vapor.[4][5]
Acute Toxicity, Oral	Category 4	GHS06 (Skull & Crossbones)	H302: Harmful if swallowed.[2][4]
Acute Toxicity, Inhalation	Category 3	GHS06 (Skull & Crossbones)	H331: Toxic if inhaled.[3][4]
Skin Corrosion/Irritation	Category 1A	GHS05 (Corrosion)	H314: Causes severe skin burns and eye damage.[2][4]

| Aquatic Hazard, Long-Term | Category 3 | None | H412: Harmful to aquatic life with long lasting effects.[4][5] |



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Caption: Interrelation of primary hazards and required precautions.

Section 2: Key Physicochemical Properties

The physical properties of **tert-Butyl-d9-amine** dictate its behavior in the laboratory environment and inform the necessary safety measures. Its high volatility and low boiling point contribute to the significant inhalation hazard.

Table 2: Physicochemical Data of **tert-Butyl-d9-amine**

Property	Value	Source(s)
Molecular Formula	C₄D₉H₂N	[6] [7]
Molecular Weight	82.19 g/mol	[2] [7]
Physical State	Liquid	[8] [9]
Appearance	Colorless	[10]
Odor	Ammonia-like	[10]
Boiling Point	46 °C (115 °F)	[4] [11]
Melting Point	-67 °C (-89 °F)	[4] [11]
Flash Point	-38 °C (-36.4 °F)	[4]

| Density | 0.933 g/mL at 25 °C | [\[4\]](#)[\[11\]](#) |

Section 3: Exposure Controls and Personal Protective Equipment (PPE)

A systematic approach to exposure prevention, based on the hierarchy of controls, is essential.

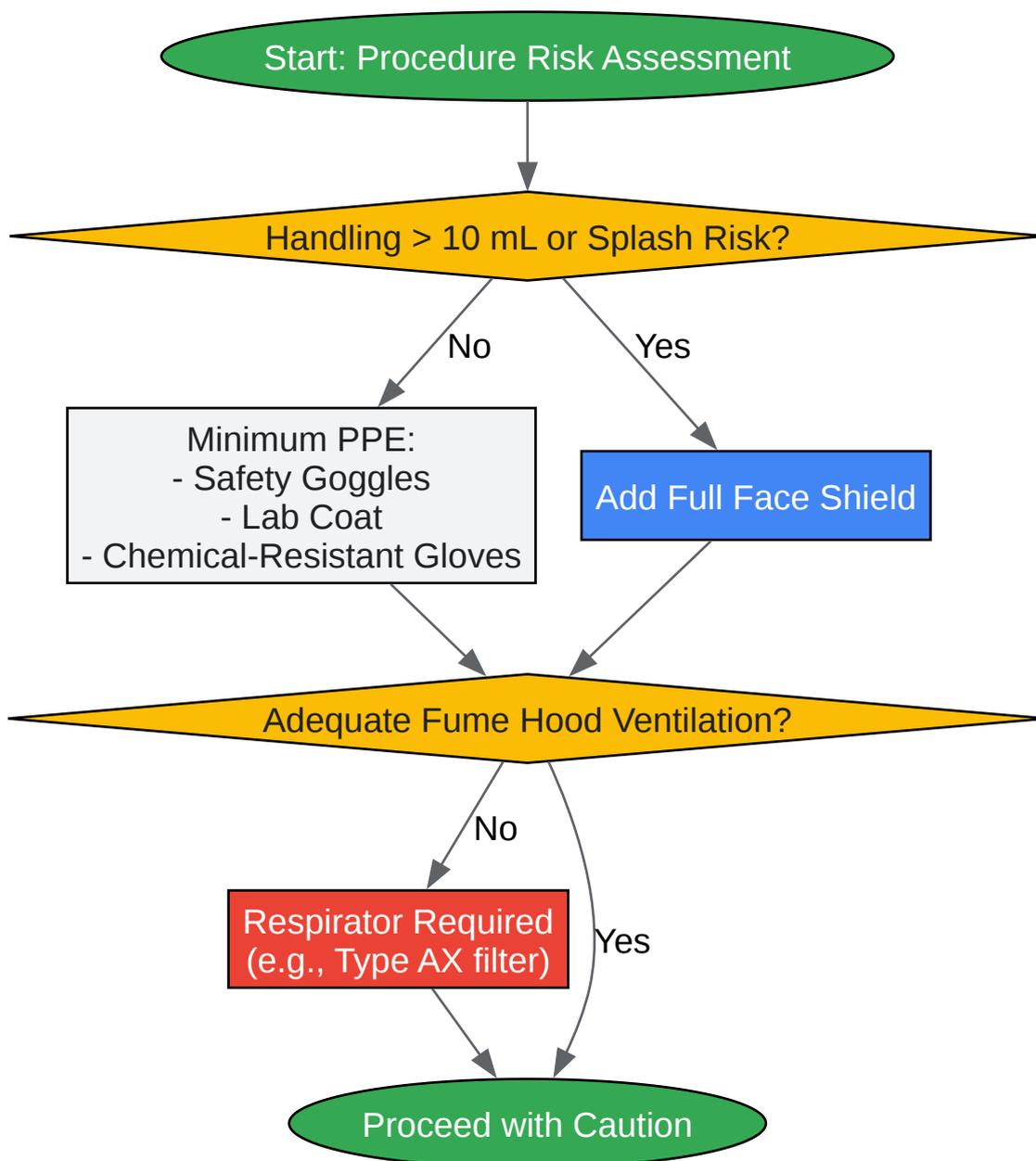
Engineering Controls: The First Line of Defense The primary method for controlling the inhalation hazard is through robust engineering controls.

- **Chemical Fume Hood:** All handling of **tert-Butyl-d9-amine** must be conducted inside a properly functioning chemical fume hood.

- Ventilation: The laboratory must be well-ventilated to prevent the accumulation of flammable or toxic vapors.[12]
- Grounding and Bonding: To mitigate the risk of fire from static electricity, all metal containers and transfer equipment must be properly grounded and bonded.[3] Use only explosion-proof electrical equipment.[3]

Personal Protective Equipment (PPE): The Essential Barrier When engineering controls cannot eliminate all risks, appropriate PPE is mandatory. The selection of PPE must be based on a thorough risk assessment of the specific procedure being performed.

- Eye and Face Protection: At a minimum, chemical safety goggles conforming to EN166 or NIOSH standards are required.[12] Given the severe corrosivity, a full-face shield should be worn in conjunction with goggles, especially when handling larger quantities or during procedures with a risk of splashing.[8]
- Skin Protection:
 - Gloves: Handle with chemical-resistant gloves inspected prior to use.[12] Butyl rubber or PVC gloves are recommended; however, the suitability and durability depend on the specific conditions of use (e.g., duration of contact).[1][8] Always use proper glove removal technique to avoid skin contact.[12]
 - Protective Clothing: Flame-retardant and antistatic protective clothing is required. An impervious apron or lab coat should be worn. When handling corrosive liquids, wear trousers or overalls outside of boots to prevent spills from entering footwear.[8]
- Respiratory Protection: If vapors or aerosols are generated and engineering controls are inadequate, a respirator is required.[12] A full-face respirator with a filter cartridge suitable for organic vapors (e.g., Type AX or ABEK-P2) should be used.[12] All respirator use must be part of a comprehensive respiratory protection program that includes fit-testing and training.



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Caption: A workflow for selecting appropriate PPE.

Section 4: Safe Handling and Storage Protocols

Adherence to strict protocols during handling and storage is critical to preventing accidents.

Experimental Protocols for Handling

- Preparation: Before starting, ensure all necessary PPE is donned correctly. Verify that the fume hood is operational and that emergency equipment (safety shower, eyewash station, fire extinguisher) is accessible.[13]
- Inert Atmosphere: For transfers and reactions, consider using an inert atmosphere (e.g., nitrogen or argon) as the material should be handled and stored under inert gas.[12]
- Transferring: Use only non-sparking tools.[3] When transferring the liquid, ground and bond both the source and receiving containers to prevent static discharge.[14] Pour slowly to minimize splashing and vapor generation.
- Hygiene: Do not eat, drink, or smoke in the handling area.[3] Wash hands thoroughly after handling the substance, even if gloves were worn. Contaminated clothing should be removed immediately and laundered before reuse.[13]

Storage Requirements

- Location: Store in a cool, dry, and well-ventilated area designated as a fireproof place.[3]
- Container: Keep the container tightly closed and sealed.[5] Opened containers must be carefully resealed and kept upright to prevent leakage.[5] Do not use mild steel or galvanized containers.[8]
- Segregation: Store locked up and away from incompatible materials such as strong acids, oxidizing agents, copper, and aluminum.[3][8] Keep away from all sources of ignition, including heat, sparks, and open flames.

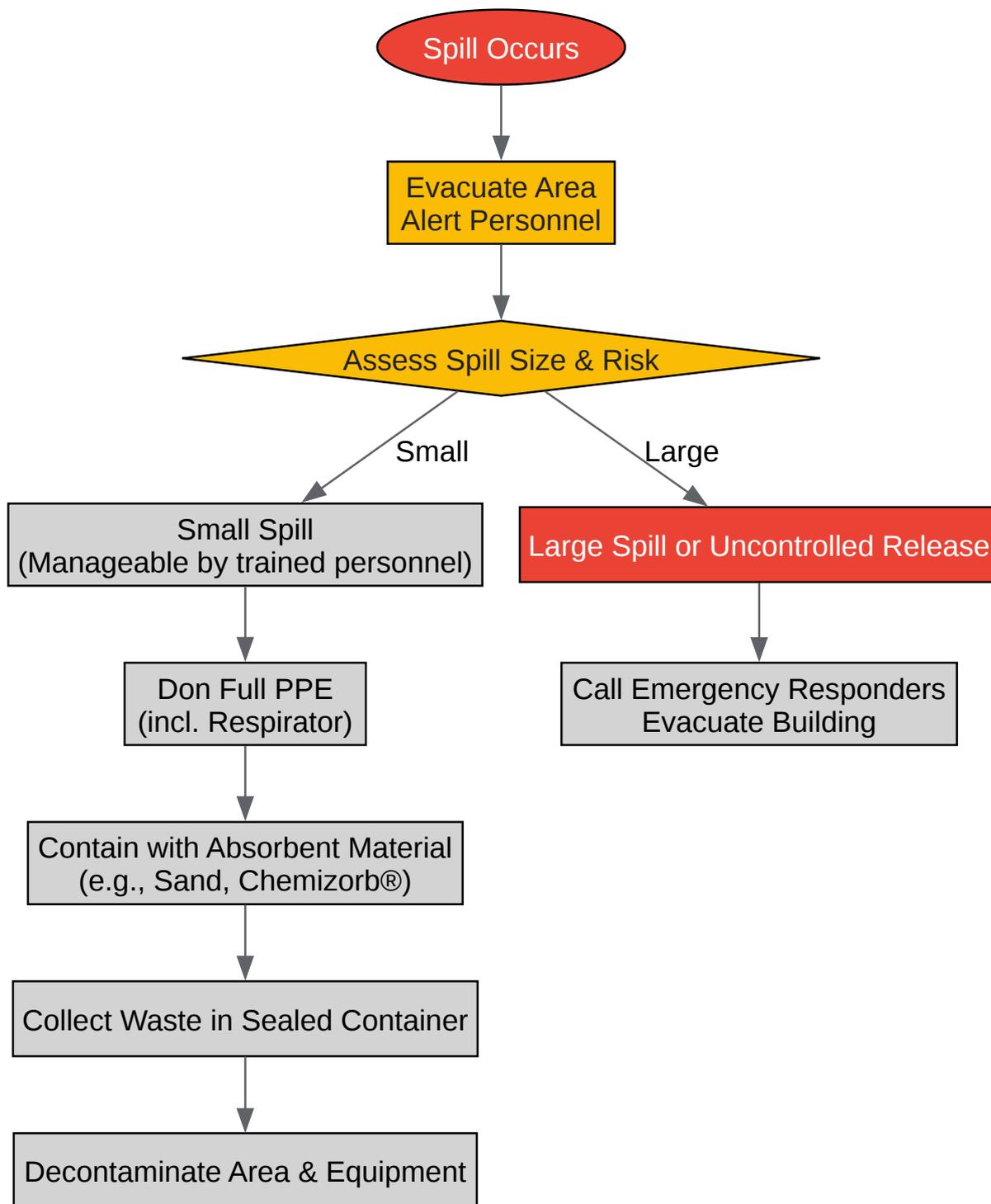
Section 5: Emergency Procedures

Preparedness is key to mitigating the consequences of an incident.

Spill Response Protocol

- Evacuate: Immediately evacuate all personnel from the spill area except for those involved in the cleanup. Move upwind of the spill.[8]
- Control Ignition Sources: Remove all sources of ignition (open flames, sparks, hot surfaces). [13]

- Ventilate: Ensure the area is well-ventilated.
- Containment: For small spills, absorb the liquid with a non-combustible absorbent material such as sand, dry lime, or soda ash.[13] For larger spills, dike the area to prevent spreading. [3] Do not let the product enter drains.
- Cleanup: Wearing full PPE, carefully collect the absorbent material into a suitable, closed container for disposal.[5]
- Decontamination: Ventilate and wash the spill area after cleanup is complete.[13]



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Caption: A decision tree for responding to a chemical spill.

First Aid Measures Immediate medical attention is required for all exposures.[3] First aiders must protect themselves from exposure.

- Inhalation: Remove the person to fresh air and keep them comfortable for breathing.[3] If breathing has stopped, provide artificial respiration. Call a physician or poison control center immediately.[10]
- Skin Contact: Take off immediately all contaminated clothing.[3] Rinse skin with copious amounts of water/shower for at least 15 minutes. Call a physician immediately.
- Eye Contact: Rinse cautiously with water for several minutes.[3] Remove contact lenses if present and easy to do. Continue rinsing. Call an ophthalmologist immediately.
- Ingestion: Rinse mouth with water.[12] Do NOT induce vomiting due to the risk of perforation. Call a physician or poison control center immediately.[3]

Firefighting Measures

- Extinguishing Media: Use dry chemical powder, alcohol-resistant foam, or carbon dioxide.[3] [12] Water spray can be used to cool fire-exposed containers, but it may be ineffective at extinguishing the fire itself.[13]
- Specific Hazards: The substance is highly flammable and vapors may form an explosive mixture with air.[3] Vapors are heavier than air and may travel to a source of ignition and flash back.[13] Containers may explode when heated.[13] Hazardous decomposition products, including toxic fumes and nitrogen oxides, are released in a fire.[3]
- Protective Equipment: Firefighters must wear self-contained breathing apparatus (SCBA) and full protective clothing.[3]

Section 6: Disposal Considerations

Waste material is considered hazardous. All disposal must be conducted in accordance with federal, state, and local environmental regulations.

- Product: Do not attempt to dispose of the chemical yourself. Offer surplus and non-recyclable solutions to a licensed professional waste disposal company.[12]

- Contaminated Packaging: Dispose of as unused product in a licensed disposal facility.[12] Empty containers may retain flammable and toxic vapors and should be handled with care. [3]

Conclusion

tert-Butyl-d9-amine is an invaluable tool in research and development, but its hazardous properties demand the utmost respect and caution. A comprehensive understanding of its flammability, toxicity, and corrosivity, coupled with the diligent implementation of engineering controls, correct use of PPE, and strict adherence to safe handling protocols, is non-negotiable. Always perform a thorough, procedure-specific risk assessment before commencing any work.

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